An In-depth Technical Guide to CAS 102387-45-5: Structure and Safety

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Compound of Interest

Compound Name:	*1,1-Difluoro-3-phenylpropan-2-one*
CAS No.:	*61153-49-9*
Cat. No.:	*B2432640*

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A Note to Our Valued Researchers, Scientists, and Drug Development Professionals:

Following a comprehensive search and analysis of scientific databases and regulatory inventories, we must report that the Chemical Abstracts Service (CAS) number 102387-45-5 does not correspond to a publicly documented chemical substance. Our investigation across multiple authoritative platforms, including PubChem, the European Chemicals Agency (ECHA), and other chemical supplier databases, did not yield any specific information regarding the chemical structure, safety data, or any associated research for this identifier.

This outcome suggests one of several possibilities:

- Typographical Error: The provided CAS number may contain a typographical error. CAS numbers are precise numerical identifiers, and even a single digit difference will point to a different substance or no substance at all. We recommend verifying the CAS number from the original source.
- Obsolete or Withdrawn Number: It is possible that this CAS number was previously assigned and has since been withdrawn or made obsolete for various reasons.

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- Confidential or Internal Identifier: The number could be an internal or proprietary identifier used by a specific organization and not a universally recognized CAS number.

The Critical Role of the CAS Registry Number®

In the fields of chemical research and drug development, the CAS Registry Number® is a cornerstone of accurate and reliable communication. Assigned by the Chemical Abstracts Service, a division of the American Chemical Society, these unique numerical identifiers are assigned to every distinct chemical substance. This system eliminates the ambiguity that can arise from the use of various chemical nomenclature systems (IUPAC, common names, trade names, etc.).

For a Senior Application Scientist, the CAS number is the unequivocal starting point for any technical assessment. It ensures that all subsequent data retrieval—from structural and physical properties to safety, handling, and toxicological information—is associated with the correct molecule. Without a valid CAS number, it is not possible to provide the in-depth technical guide you have requested with the necessary scientific integrity and trustworthiness.

Our Commitment to Scientific Integrity

In line with our commitment to providing accurate and authoritative information, we cannot generate a technical guide for an unidentifiable substance. To do so would be speculative and could lead to dangerously inaccurate safety and handling recommendations.

Next Steps and Recommendations

We kindly request that you verify the CAS number from your source documentation. Once a valid CAS number is provided, we will be fully equipped to generate the comprehensive technical guide you require, including:

- Detailed Chemical Structure and Properties
- In-depth Safety and Hazard Information (GHS, pictograms, precautionary statements)
- Safe Handling, Storage, and Disposal Protocols
- Relevant Experimental Protocols and Applications in Drug Development

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- Visualizations of Pathways and Workflows
- A complete list of authoritative references.

We look forward to assisting you further once the correct chemical identifier is available. Your safety and the integrity of your research are our highest priorities.

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Contact our Ph.D. Support Team for a compatibility check

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